

Introduction: Identifying a Privileged Scaffold for Targeted Therapeutics

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Compound of Interest

Compound Name: 5-Iodo-2-(trifluoromethyl)pyridine

CAS No.: 873107-98-3

Cat. No.: B1388482

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In the landscape of medicinal chemistry, the strategic incorporation of fluorine atoms and heterocyclic scaffolds is a cornerstone of modern drug design. The trifluoromethyl group (-CF₃) is particularly valued for its ability to enhance metabolic stability, increase binding affinity, and modulate the physicochemical properties of a molecule.^[1] When combined with a pyridine ring, a ubiquitous motif in pharmaceuticals, the resulting trifluoromethylpyridine (TFMP) core becomes a "privileged scaffold" of significant interest.^[2]

This guide focuses on a particularly valuable derivative: **5-Iodo-2-(trifluoromethyl)pyridine** (CAS Number: 873107-98-3). This compound is more than a simple heterocyclic intermediate; it is a precision tool for synthetic chemists. The presence of an iodine atom at the 5-position provides a versatile handle for sophisticated cross-coupling reactions, while the 2-(trifluoromethyl)pyridine core offers the desirable electronic and metabolic properties sought in drug candidates.^[3] Its primary utility lies in its role as a key building block in the synthesis of complex molecules, most notably in the rapidly advancing field of Targeted Protein Degradation (TPD).^[4]

This document provides researchers, scientists, and drug development professionals with a comprehensive technical overview of this compound, grounded in established chemical

principles and field-proven applications. We will delve into its synthesis, reactivity, and critical role in the construction of next-generation therapeutics like Proteolysis Targeting Chimeras (PROTACs).

Physicochemical and Safety Profile

A clear understanding of a compound's properties is foundational to its effective use in a laboratory setting. The key data for **5-Iodo-2-(trifluoromethyl)pyridine** are summarized below.

Properties Summary

Property	Value	Source(s)
CAS Number	873107-98-3	[5] [6]
Molecular Formula	C ₆ H ₃ F ₃ IN	[5]
Molecular Weight	272.99 g/mol	[6]
Physical Form	Solid	[5] [7]
Purity	Typically ≥95-98%	[5] [6]
Boiling Point (Predicted)	203.7 ± 40.0 °C	[7]
Density (Predicted)	1.974 ± 0.06 g/cm ³	[7]
pKa (Predicted)	-1.47 ± 0.22	[7]
InChI Key	GBAXFWLQMVBNMV-UHFFFAOYSA-N	[5]

Safety & Handling

As with any halogenated and biologically active compound, proper handling is imperative. The Globally Harmonized System (GHS) classifications are summarized below.

Hazard Statement	Description	Precautionary Code(s)
H302+H312+H332	Harmful if swallowed, in contact with skin or if inhaled	P261, P280
H315	Causes skin irritation	P280
H319	Causes serious eye irritation	P305+P351+P338
H335	May cause respiratory irritation	P261, P271

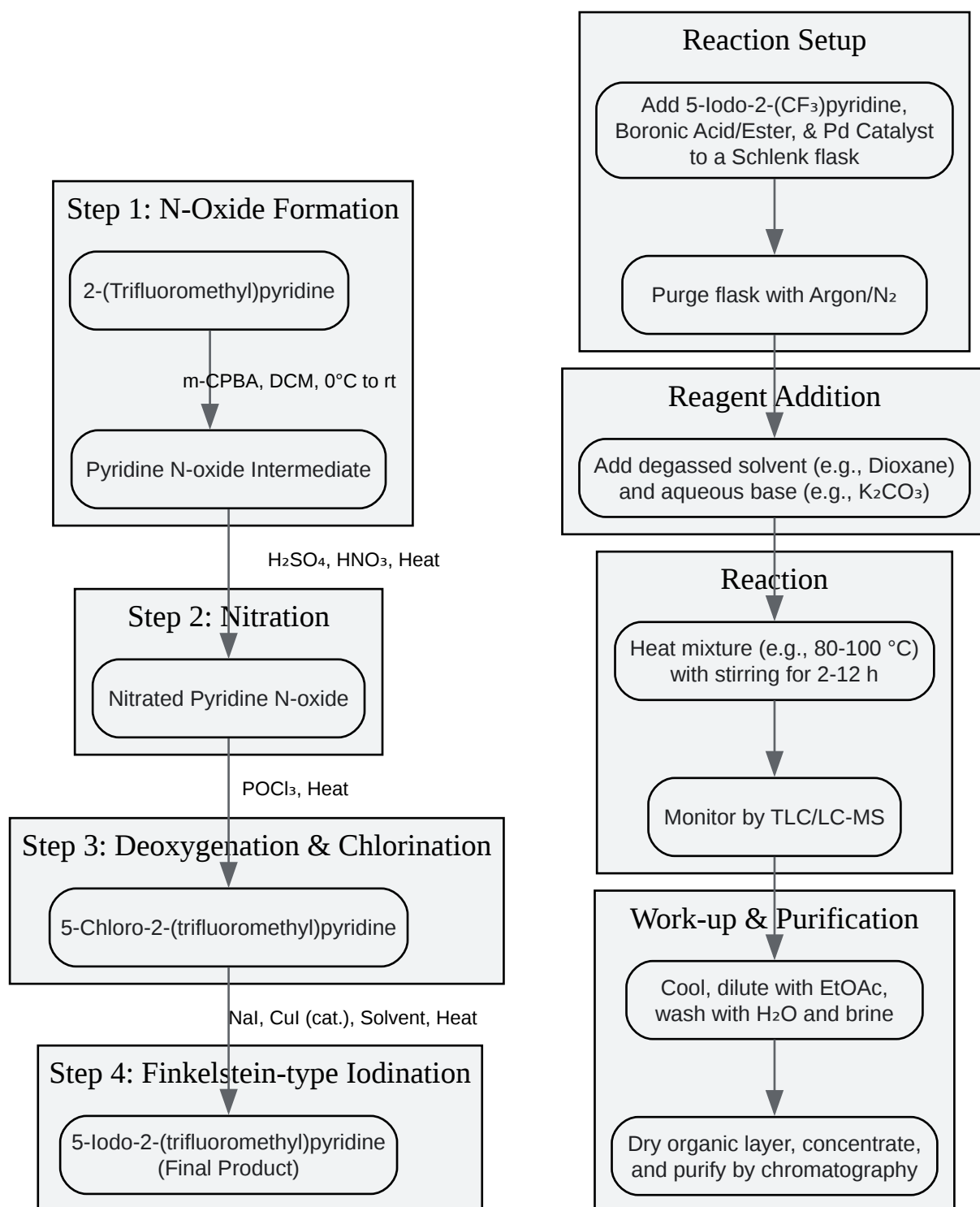
Storage: Store in a dark, cool (2-8 °C), and dry place under an inert atmosphere (e.g., Argon or Nitrogen) to prevent degradation.[\[5\]](#)[\[7\]](#)

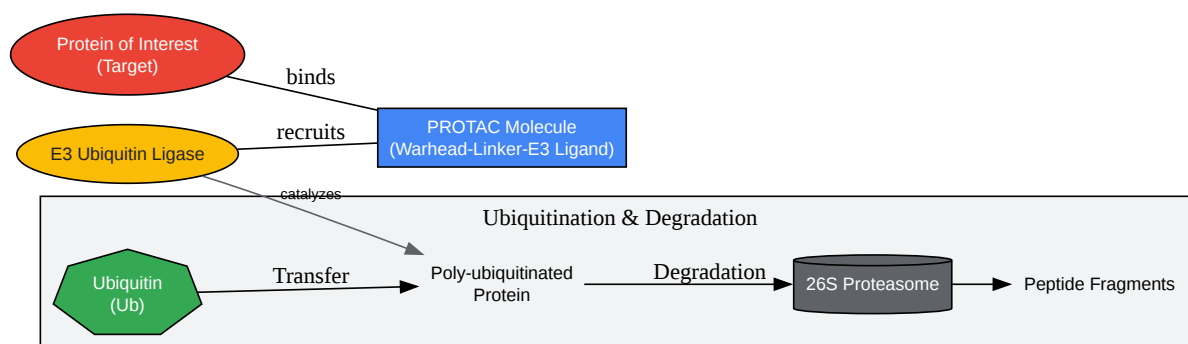
Synthesis of 5-Iodo-2-(trifluoromethyl)pyridine

The synthesis of trifluoromethylpyridines can be broadly approached via two main strategies: (1) a halogen exchange reaction (e.g., fluorination of a trichloromethylpyridine precursor) or (2) the construction of the pyridine ring from a building block that already contains the trifluoromethyl group.[\[8\]](#) The introduction of iodine onto the pyridine ring is typically achieved through electrophilic iodination.

While a specific, peer-reviewed protocol for the direct synthesis of **5-Iodo-2-(trifluoromethyl)pyridine** is not readily available in the public domain, a scientifically sound and representative procedure can be devised based on established methods for the iodination of electron-deficient pyridines. The following protocol outlines a plausible route starting from the commercially available 2-(trifluoromethyl)pyridine.

Representative Synthesis Workflow





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